

# Physical properties of 5-Chloropentanal (boiling point, density)

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## Compound of Interest

Compound Name: 5-Chloropentanal

Cat. No.: B1584631

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## Technical Guide: Physical Properties of 5-Chloropentanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **5-Chloropentanal**, a valuable building block in organic synthesis. The information presented herein is intended to support laboratory research, process development, and quality control activities.

### Core Physical Properties

**5-Chloropentanal** (CAS No. 20074-80-0) is a colorless to light yellow liquid aldehyde.<sup>[1]</sup> Its fundamental physical characteristics are crucial for handling, reaction setup, and purification processes.

### Data Presentation

The primary physical properties of **5-Chloropentanal** are summarized in the table below for quick reference.

Physical Property	Value	Units	Conditions
Boiling Point	172	°C	at 760 mmHg[1][2][3][4]
Density	1.006	g/cm <sup>3</sup>	Not Specified[1][2][3]

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standardized methodologies for measuring the boiling point and density of liquid compounds like **5-Chloropentanal**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **5-Chloropentanal**, the reported boiling point is 172°C at standard atmospheric pressure (760 mmHg).[1][2][3][4] A common and reliable method for determining the boiling point of a small quantity of liquid is the Thiele tube method.

Methodology: Thiele Tube Boiling Point Determination

- **Sample Preparation:** A small volume (a few drops) of **5-Chloropentanal** is placed into a small test tube (fusion tube).
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.
- **Apparatus Setup:** The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently heated. This design ensures uniform heating of the oil bath via convection currents.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.

- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.<sup>[5]</sup>
- **Pressure Correction:** The observed boiling point should be corrected to standard pressure if the determination is carried out at a significantly different atmospheric pressure.

## Determination of Density

Density is a measure of mass per unit volume. The density of **5-Chloropentanal** is reported to be approximately 1.006 g/cm<sup>3</sup>.<sup>[1][2][3]</sup> A standard method for determining the density of liquids is ASTM D4052, which utilizes a digital density meter.

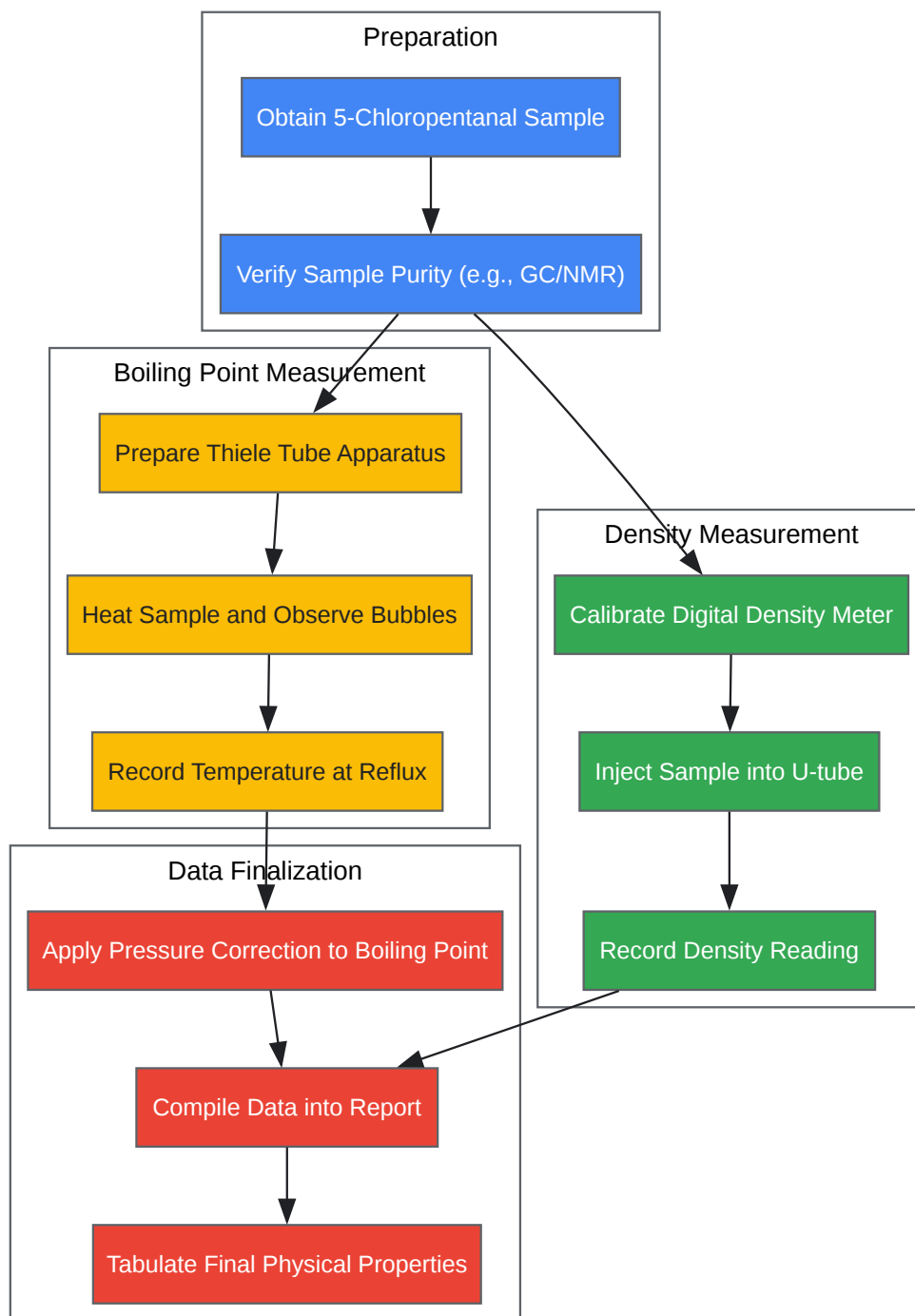
Methodology: Density Determination using a Digital Density Meter (ASTM D4052)

- **Apparatus:** A digital density meter equipped with an oscillating U-tube is required. The instrument must be calibrated according to the manufacturer's instructions, typically using dry air and distilled water at a known temperature.
- **Sample Introduction:** A small volume (approximately 0.7 mL) of **5-Chloropentanal** is introduced into the oscillating sample tube.<sup>[4]</sup> Care must be taken to ensure the sample is free of air bubbles.
- **Measurement Principle:** The instrument measures the change in the oscillating frequency of the U-tube when filled with the sample. This change in frequency is directly related to the mass, and therefore the density, of the liquid in the constant volume of the U-tube.
- **Data Acquisition:** The instrument, using its calibration data, calculates and displays the density of the sample.<sup>[1]</sup> The measurement should be performed at a controlled temperature.
- **Reporting:** The density is typically reported in g/cm<sup>3</sup> or g/mL, along with the temperature at which the measurement was taken.

## Visualized Experimental Workflow

The logical flow for the experimental determination of the physical properties of a liquid sample like **5-Chloropentanal** is depicted below. This workflow ensures a systematic approach to data acquisition and verification.

## Workflow for Physical Property Determination

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Caption: Experimental workflow for determining the density and boiling point of **5-Chloropentanal**.

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